

(4-Acetylpiperazin-1-yl)acetic acid safety and hazards

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Compound of Interest

Compound Name: (4-Acetylpiperazin-1-yl)acetic acid

Cat. No.: B1586271

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An In-Depth Technical Guide to the Safety and Hazards of **(4-Acetylpiperazin-1-yl)acetic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-Acetylpiperazin-1-yl)acetic acid, with a CAS number of 705941-45-3 and a molecular formula of C₈H₁₄N₂O₃, is a chemical compound utilized in laboratory settings.^{[1][2]} As with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount for the protection of laboratory personnel and the environment. This guide provides a comprehensive overview of the known safety information for **(4-Acetylpiperazin-1-yl)acetic acid**, drawing from available data and information on structurally related compounds to offer a conservative and safety-conscious approach to its handling and use.

Toxicological Profile

The toxicological properties of **(4-Acetylpiperazin-1-yl)acetic acid** have not been fully investigated. However, based on the available GHS classification data, the compound is considered hazardous.^[1] The primary hazards associated with this chemical are detailed below. It is important to note that where specific data for **(4-Acetylpiperazin-1-yl)acetic acid** is unavailable, information from the related compound 1-Acetylpiperazine has been considered to provide a more complete safety picture.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a framework for communicating hazard information. For **(4-Acetylpiperazin-1-yl)acetic acid**, the following classifications have been reported^[1]:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled

Data sourced from PubChem CID 2050656^[1]

A safety data sheet for the related compound, 1-Acetylpiperazine, also indicates that it causes serious eye irritation and may cause respiratory irritation.^[3] Another similar compound, (4-METHYL-PIPERAZIN-1-YL)-ACETIC ACID, is also classified as causing serious eye damage.^[4]

Toxicological Data Summary

Detailed toxicological studies, such as the determination of LD50 (median lethal dose) values, for **(4-Acetylpiperazin-1-yl)acetic acid** are not readily available in the public domain. The toxicological properties of the related compound 1-Acetylpiperazine have also not been fully investigated.^[5] In the absence of this data, it is prudent to treat this compound with a high degree of caution.

Recommended Safety Precautions and Personal Protective Equipment (PPE)

Given the identified hazards, stringent adherence to safety protocols is essential when handling **(4-Acetylpiperazin-1-yl)acetic acid**. The following recommendations are based on a conservative approach to minimize exposure risk.

Engineering Controls

- Ventilation: Work with **(4-Acetylpiperazin-1-yl)acetic acid** should be conducted in a well-ventilated area.[3][5] For procedures that may generate dust or aerosols, a chemical fume hood is required.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical for preventing contact with this hazardous substance.

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[3][5]	To prevent contact with the eyes, which can cause serious damage.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.[3][5]	To prevent skin contact, which can be harmful and cause irritation.[1]
Respiratory Protection	Not typically required under normal use with adequate engineering controls. If dust or aerosols are generated, a NIOSH-approved respirator is necessary.	To prevent inhalation, which can be harmful.[1]

Procedures for Safe Handling, Storage, and Disposal

Handling

- Avoid contact with skin and eyes.[5]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[3][5]
- Wash hands and any exposed skin thoroughly after handling.[3][5]
- Use only outdoors or in a well-ventilated area.[3][5]
- Keep away from strong oxidizing agents.[5]

Storage

- Store in a well-ventilated place.[3][5]
- Keep the container tightly closed.[3][5]
- Store in a locked up area.[3][5]
- It is recommended to store under an inert atmosphere, such as nitrogen.[5]

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][5]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3][5] If not breathing, give artificial respiration.[5]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing.[3][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][5] For the related compound 1-Acetylpiperazine, it is recommended to rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes and to get medical attention.[5]
Ingestion	Clean mouth with water and get medical attention.[5]

Spill Response

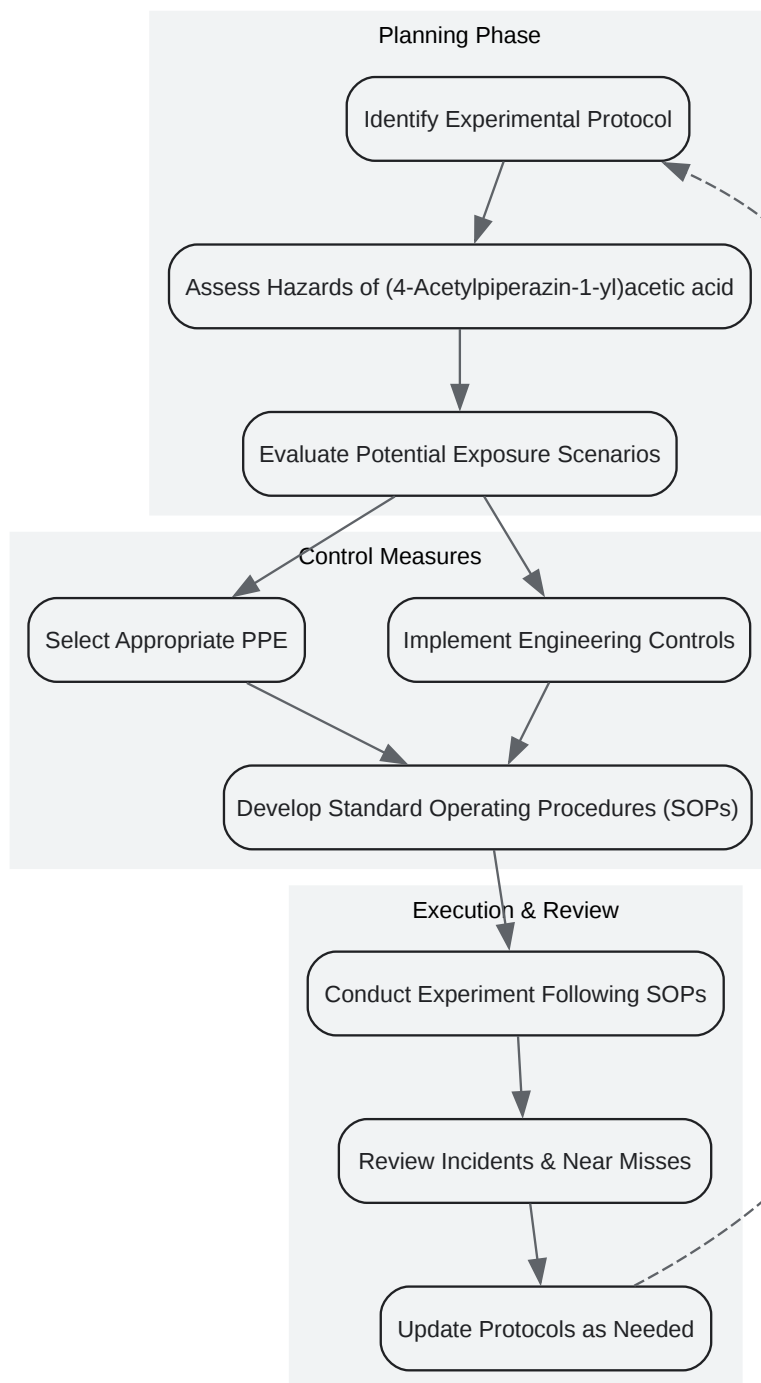
- Evacuate personnel from the spill area.
- Wear appropriate PPE, including respiratory protection if necessary.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
- For large spills, contain the spill and prevent it from entering drains or waterways. Follow institutional protocols for large chemical spills.

Risk Assessment Workflow

A systematic risk assessment should be performed before commencing any work with **(4-Acetylpiperazin-1-yl)acetic acid**. The following diagram illustrates a logical workflow for this

process.

Risk Assessment Workflow for Handling (4-Acetylpiperazin-1-yl)acetic Acid



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Caption: Risk Assessment Workflow for Chemical Handling

Conclusion

While comprehensive toxicological data for **(4-Acetylpiperazin-1-yl)acetic acid** is limited, the available information indicates that it is a hazardous substance that must be handled with care. By adhering to the safety precautions, handling procedures, and emergency protocols outlined in this guide, researchers and scientists can mitigate the risks associated with its use. A proactive and informed approach to safety is essential when working with any chemical compound, particularly those with an incomplete toxicological profile.

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